

HEDTA corrosion inhibition in high-temperature applications

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Compound Focus: Hydroxyethylethylenediaminetriacetic acid

CAS No.: 139-89-9

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HEDTA Technical Data Summary

The table below summarizes key quantitative data for HEDTA and related corrosion inhibitors from recent research:

Inhibitor Name	Type	Effective Temp. Range	Corrosion Rate (Material)	Inhibition Efficiency	Key Findings
HEDTA	Aminopolycarboxylic Acid (APCA)	High-Temperature (specifics not available) [1]	Data not available	Data not available	Pentadentate ligand; better solubility at low pH than EDTA; used for iron control and scale removal [1].
HEDP	Phosphonic Acid	Wide range of pH [2]	-	Up to 40.31% (HSGPSW, 0.12 mol·L ⁻¹) [2]	Effective anodic inhibitor; forms dense protective film; chelates metal ions [2].

Inhibitor Name	Type	Effective Temp. Range	Corrosion Rate (Material)	Inhibition Efficiency	Key Findings
DTPA-based Solid Acid	APCA-based Solid Acid	453 K (180 °C / 356 °F) [3]	3.07 g/m ² ·h (N80 steel, 363K with 2% inhibitor) [3]	-	Solid acid system shows lower corrosivity than gelled or VES acids at high temperatures [3].
GLDA	APCA	High-Temperature (specifics not available) [1]	Data not available	Data not available	Readily biodegradable; high solubility; lower stability constants than EDTA/HEDTA [1].

Experimental Protocol: Corrosion Inhibition Evaluation

Here is a generalized methodology for evaluating the corrosion inhibition performance of chemicals like HEDTA, based on experimental approaches found in the literature [2].

1. Objective: To determine the corrosion inhibition efficiency of a chemical on a specific metal in a simulated service environment.

2. Materials and Equipment:

- **Specimens:** Metal coupons (e.g., N80 steel, carbon steel) of a standardized size.
- **Corrosive Medium:** A solution such as 3.5% sodium chloride (NaCl) to simulate a saline environment [2].
- **Inhibitor:** The chemical agent to be tested (e.g., HEDTA), prepared at various concentrations.
- **Electrochemical Setup:**
 - Constant current/voltage power supply.
 - Electrode system (working electrode, counter electrode, reference electrode).
 - Corrosion cell (e.g., polypropylene tank).
- **Analytical Balance:** For precise mass measurement.
- **Tensile Testing Machine:** To evaluate mechanical properties post-corrosion [2].

3. Procedure:

- **Specimen Preparation:** Clean all metal coupons following a standard procedure (e.g., ultrasonic degreasing in acetone, rinsing with deionized water, and drying) to ensure a uniform surface [2].
- **Test Setup:** Immerse the specimens in the corrosive medium with and without the inhibitor. Maintain a controlled temperature.
- **Application of Stress (Optional):** To study stress-corrosion interactions, apply a constant axial tensile load to some specimens using a hydraulic jack [2].
- **Accelerated Corrosion Test:** Apply a constant electrical current for a set duration to accelerate the corrosion process [2].
- **Post-Test Analysis:**
 - **Mass Loss Measurement:** Clean the corroded coupons to remove corrosion products, then dry and weigh them. Calculate the mass loss rate.
 - **Corrosion Rate Calculation:** Corrosion Rate (v') = $(\Delta m) / (S \times h)$ Where Δm is mass loss (g), S is surface area (cm²), and h is duration (hours) [2].
 - **Inhibition Efficiency (IE) Calculation:** IE (%) = $[(V_0 - V_1) / V_0] \times 100$ Where V_0 and V_1 are corrosion rates without and with inhibitor, respectively [2].
 - **Mechanical Testing:** Perform tensile tests on the inhibited and non-inhibited specimens to compare their maximum tensile load and other mechanical properties [2].

Frequently Asked Questions

Q1: What are the primary design considerations when using HEDTA in high-temperature applications? Two major design considerations are **thermal stability** and **corrosivity to tubulars**. Before application, it is crucial to understand the temperature limits of HEDTA to ensure it remains effective and to implement adequate corrosion inhibition techniques, as it can still be corrosive at high temperatures [1].

Q2: How does HEDTA compare to other Aminopolycarboxylic Acids (APCAs) like EDTA and GLDA? HEDTA is a pentadentate ligand, while EDTA is hexadentate and GLDA is pentadentate. The key differences are [1]:

- **Solubility:** HEDTA has better solubility in acid solutions than EDTA.
- **Biodegradability:** Unlike EDTA, which is not readily biodegradable, GLDA is manufactured from a natural amino acid and is readily biodegradable.
- **Stability Constant:** HEDTA generally has lower stability constants with metal ions than EDTA.

Q3: Can HEDTA be combined with other chemicals to enhance its inhibition performance? While the search results do not specify combinations for HEDTA, research on a similar phosphonate inhibitor (HEDP)

shows that combining it with **D-amino acids** (like D-phenylalanine) can synergistically improve mitigation of microbiologically influenced corrosion (MIC). The D-amino acid disrupts biofilm formation, enhancing the effectiveness of the corrosion inhibitor [4].

Troubleshooting Guide

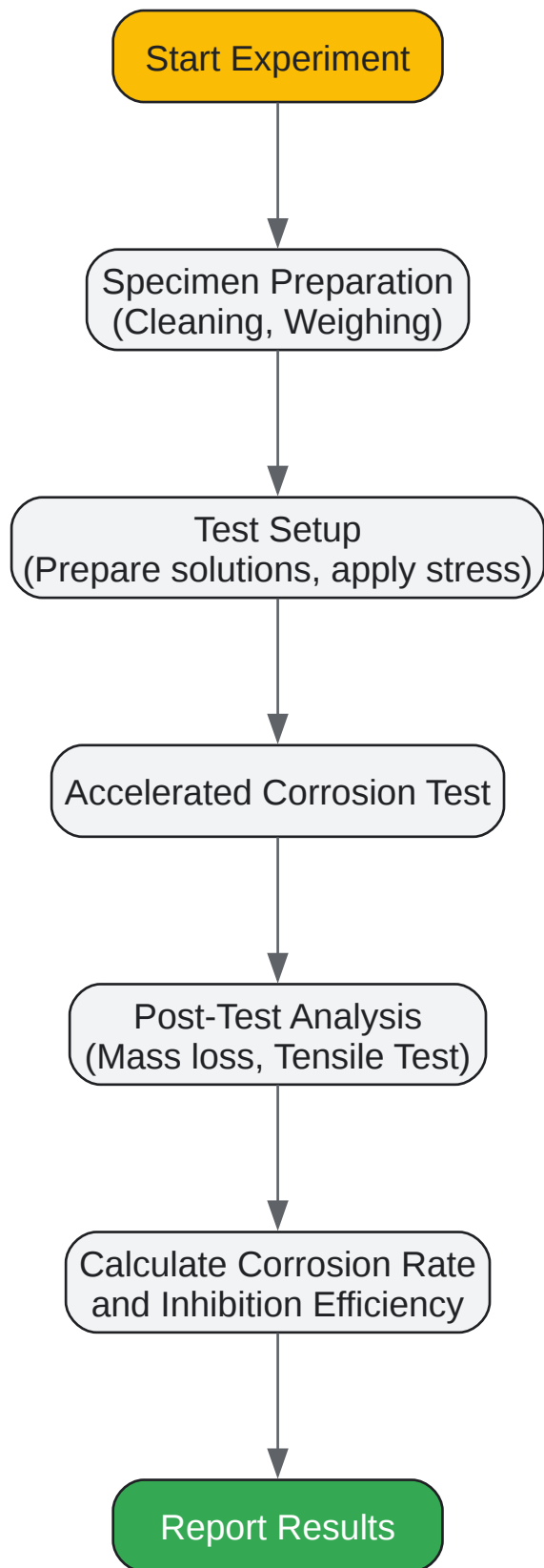
Problem	Potential Causes	Solutions
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| **Unexpectedly high corrosion rate** | - Inhibitor concentration too low.

- Temperature beyond functional range.
- Degradation of inhibitor. | - Re-test at higher concentrations.
- Verify operational temperature against the agent's thermal stability profile [1].
- Check solution integrity. | | **Precipitation in the solution** | - Low solubility at system pH.
- Interaction with multivalent ions (e.g., Ca^{2+} , Mg^{2+}). | - Adjust the pH of the solution [1].
- Consider pre-treatment to remove interfering ions or use a more stable chelant. | | **Poor performance in biofilm-rich environments** | - Biofilm protecting microorganisms and accelerating corrosion. | - Consider combining with a biocide or a biofilm-disrupting agent like D-amino acids [4]. |

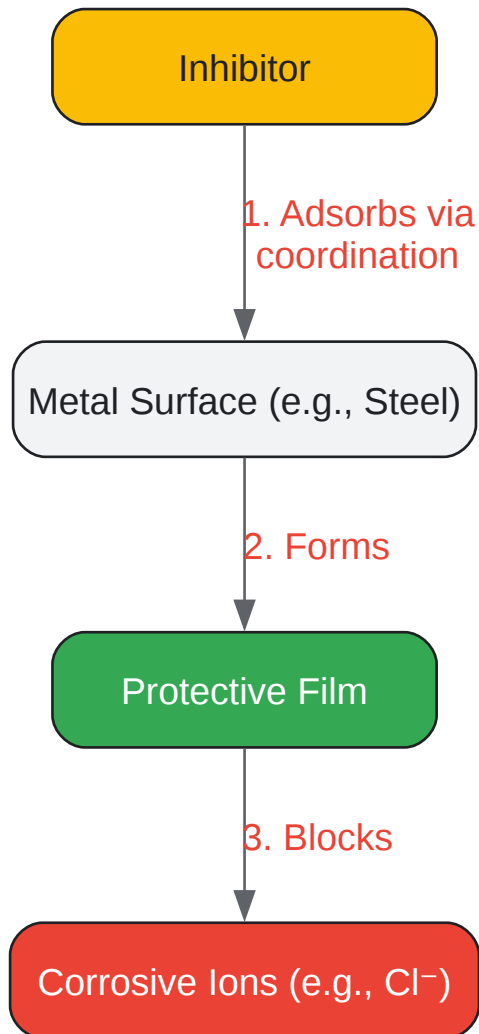
Experimental Workflow and Mechanism

The following diagram visualizes the logical workflow for a standard corrosion inhibition experiment.



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The diagram below illustrates the general mechanism of how organic corrosion inhibitors like HEDTA and HEDP function on a metal surface.



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Important Note on Data Gaps

The information provided offers a solid technical foundation for working with HEDTA. However, please be aware that the available search results lack specific, quantitative high-temperature corrosion data for HEDTA itself. For critical applications, I strongly recommend consulting specialized chemical databases or conducting laboratory tests to obtain precise performance metrics for your specific conditions.

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